

Application Notes and Protocols for OsZr in Wear-Resistant Coatings

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Compound of Interest

Compound Name: Osmium--zirconium (1/1)

Cat. No.: B15484641

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Topic: Use of Osmium-Zirconium (OsZr) in Wear-Resistant Coatings

Audience: Researchers, scientists, and drug development professionals.

Introduction

Osmium (Os) is a platinum-group metal known for its exceptional hardness and wear resistance, while Zirconium (Zr) is a transition metal that forms hard and corrosion-resistant oxides and nitrides. The combination of these two elements in an alloyed or composite coating presents a promising avenue for developing next-generation wear-resistant surfaces. This document provides detailed application notes and experimental protocols for the deposition and characterization of OsZr coatings for applications demanding high durability and low friction.

While specific quantitative data for Os-Zr wear-resistant coatings is not extensively available in open literature, the information presented herein is based on the known properties of the constituent elements and general principles of materials science for hard coatings. The Os-Zr binary system is known to form intermetallic compounds, which are often characterized by high hardness and mechanical stability, making them excellent candidates for wear-resistant applications.

Data Presentation

The following tables summarize the expected quantitative data for OsZr wear-resistant coatings. These values are illustrative and should be experimentally determined.

Table 1: Expected Mechanical Properties of Sputtered OsZr Coatings

Coating Composition (at. % Os)	Hardness (GPa)	Elastic Modulus (GPa)	Adhesion (Critical Load, Lc in N)
25	25 - 30	300 - 350	20 - 25
50 (Intermetallic)	35 - 45	400 - 450	30 - 35
75	30 - 35	350 - 400	25 - 30

Table 2: Expected Tribological Properties of Sputtered OsZr Coatings

Coating Composition (at. % Os)	Coefficient of Friction (vs. Steel)	Wear Rate (10^{-6} mm ³ /Nm)
25	0.4 - 0.5	5.0 - 6.0
50 (Intermetallic)	0.2 - 0.3	1.0 - 2.0
75	0.3 - 0.4	3.0 - 4.0

Experimental Protocols

Protocol 1: Deposition of OsZr Wear-Resistant Coatings via Magnetron Sputtering

1. Objective: To deposit dense and adherent OsZr coatings with varying compositions onto a substrate material (e.g., silicon wafers, stainless steel coupons).

2. Materials and Equipment:

- Magnetron sputtering system with co-sputtering capability
- High-purity Osmium target (99.95%)
- High-purity Zirconium target (99.95%)

- Substrate materials (Si wafers, stainless steel)
- Argon gas (99.999%)
- Substrate holder with heating and rotation capabilities
- Power supplies (DC for metallic targets)
- Isopropyl alcohol, acetone, deionized water for substrate cleaning

3. Substrate Preparation:

- Ultrasonically clean the substrates sequentially in acetone, isopropyl alcohol, and deionized water for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Mount the substrates onto the substrate holder.

4. Sputtering Deposition Procedure:

- Load the Os and Zr targets into the sputtering chamber.
- Load the substrate holder into the chamber.
- Evacuate the chamber to a base pressure of $< 5 \times 10^{-6}$ Torr.
- Introduce Argon gas into the chamber at a controlled flow rate to achieve a working pressure of 3-5 mTorr.
- Pre-sputter the targets for 10 minutes with the shutter closed to remove any surface contaminants.
- Set the substrate temperature to 200-400 °C and start substrate rotation (e.g., 10 rpm).
- Simultaneously apply power to the Os and Zr targets. The composition of the coating can be controlled by adjusting the relative power to each target.
- Open the shutter to begin deposition onto the substrates.
- Deposit for a predetermined time to achieve the desired coating thickness (e.g., 1-3 μm).
- After deposition, turn off the power supplies and allow the substrates to cool down in a vacuum.
- Vent the chamber to atmospheric pressure and unload the coated substrates.

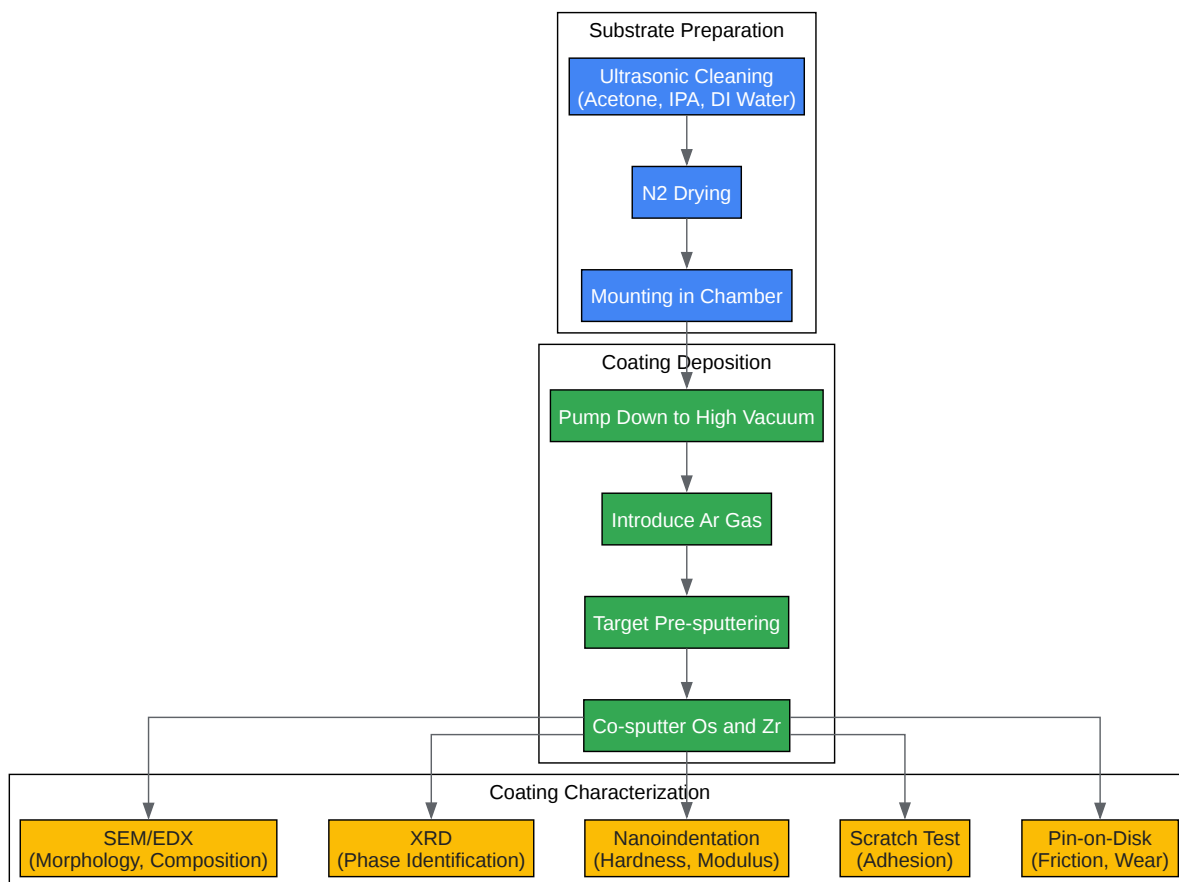
Protocol 2: Characterization of OsZr Wear-Resistant Coatings

1. Objective: To evaluate the structural, mechanical, and tribological properties of the deposited OsZr coatings.

2. Characterization Techniques:

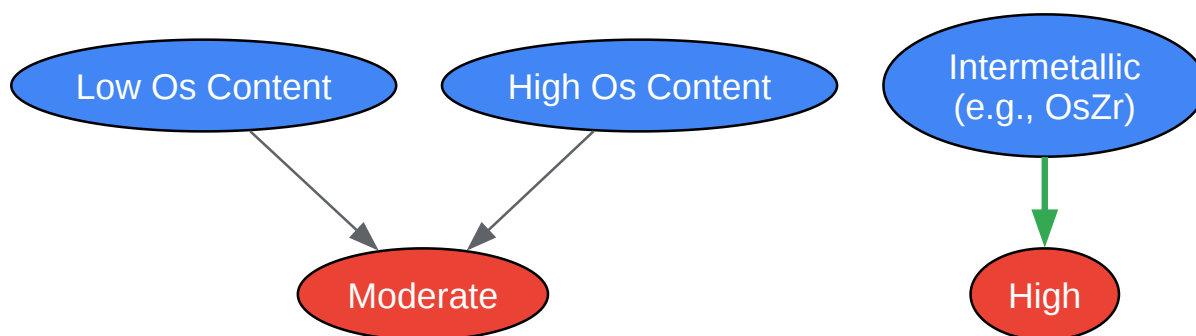
3. Detailed Procedures:

Mandatory Visualizations



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Caption: Experimental workflow for OsZr coating deposition and characterization.



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Caption: Expected relationship between OsZr composition and wear resistance.

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